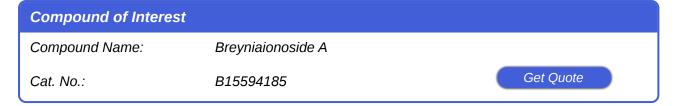


Breyniaionoside A: A Technical Overview of its Chemical Properties and Stability

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Breyniaionoside A is a naturally occurring ionone-derived glycoside, specifically classified as a megastigmane glucoside. It was first isolated from the leaves of Breynia officinalis HEMSL, a plant belonging to the Euphorbiaceae family.[1] This technical guide provides a comprehensive overview of the known chemical properties and stability of **Breyniaionoside A**, based on available scientific literature.

Chemical Properties

The fundamental chemical and physical properties of **Breyniaionoside A** are summarized in the table below. These properties are crucial for its handling, formulation, and analytical characterization.

Property	Value	Source
Molecular Formula	C19H32O9	[1]
Molecular Weight	420.45 g/mol	Calculated from Molecular Formula
Appearance	Amorphous powder	[1]
Optical Rotation	[α]D ²⁴ -68.4° (c 0.5, MeOH)	[1]



Spectroscopic Data:

The structural elucidation of **Breyniaionoside A** was primarily achieved through nuclear magnetic resonance (NMR) spectroscopy. The reported ¹H-NMR and ¹³C-NMR data are essential for its identification and purity assessment.[1]

- ¹H-NMR (500 MHz, CD₃OD): δ 4.36 (1H, d, J=7.8 Hz, H-1' of Glc), 1.29 (3H, s, H-11), 1.28 (3H, s, H-12), 1.00 (3H, d, J=6.4 Hz, H-10), 0.99 (3H, s, H-13).[1]
- ¹³C-NMR (125 MHz, CD₃OD): δ 102.4 (C-1' of Glc), 80.1 (C-9), 78.0 (C-3' of Glc), 77.8 (C-5' of Glc), 75.1 (C-2' of Glc), 71.6 (C-4' of Glc), 62.8 (C-6' of Glc), 49.9 (C-1), 42.5 (C-5), 37.1 (C-6), 34.8 (C-2), 30.5 (C-4), 24.8 (C-12), 23.5 (C-11), 20.0 (C-10), 12.9 (C-13).[1]

Stability Profile

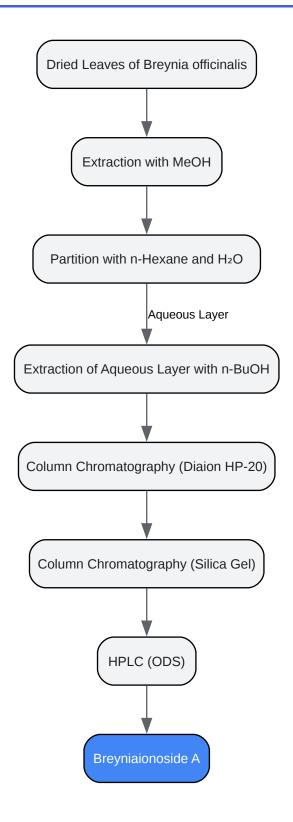
Currently, there is a lack of specific experimental data in the scientific literature detailing the stability of **Breyniaionoside A** under various conditions such as pH, temperature, and light.

Experimental Protocols

Isolation and Purification of Breyniaionoside A:

The following workflow outlines the general procedure for the isolation of **Breyniaionoside A** from the leaves of Breynia officinalis.[1]





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Figure 1. General workflow for the isolation of **Breyniaionoside A**.

Methodology:



- Extraction: The dried leaves of Breynia officinalis are extracted with methanol (MeOH).[1]
- Partitioning: The resulting extract is partitioned between n-hexane and water to remove nonpolar compounds.[1] The aqueous layer is then further extracted with n-butanol (n-BuOH).[1]
- Chromatography: The n-BuOH soluble fraction is subjected to a series of chromatographic separations. This typically involves column chromatography on Diaion HP-20, followed by silica gel chromatography.[1]
- Final Purification: Final purification is achieved by high-performance liquid chromatography (HPLC) on an octadecylsilyl (ODS) column to yield pure **Breyniaionoside A**.[1]

Structural Elucidation:

The structure of **Breyniaionoside A** was determined by spectroscopic analysis, primarily using 1D and 2D NMR techniques, including ¹H-¹H COSY, HSQC, and HMBC experiments.[1]

Biological Activity and Signaling Pathways

As of the latest available literature, there have been no specific studies reporting on the biological activity or the mechanism of action of **Breyniaionoside A**. Consequently, no signaling pathways associated with this compound have been identified.

Conclusion

Breyniaionoside A is a well-characterized megastigmane glucoside from Breynia officinalis in terms of its chemical structure. However, a significant knowledge gap exists regarding its physicochemical properties, such as melting point and solubility, as well as its stability under various environmental conditions. Furthermore, its biological potential remains unexplored. Future research should focus on determining these fundamental properties and investigating its pharmacological activities to assess its potential for drug development and other applications.

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References

- 1. Terpenic and phenolic glycosides from leaves of Breynia officinalis HEMSL PubMed [pubmed.ncbi.nlm.nih.gov]
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